

Direct Electrophilic Aromatic Substitution (EAS): The Classical Approach

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Compound of Interest

Compound Name: *1-Nitro-3-(2,2,2-trifluoroethoxy)benzene*

CAS No.: *87014-29-7*

Cat. No.: *B1610558*

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Direct nitration is the most traditional and widely employed method for introducing a nitro group onto a benzene ring. The reaction proceeds via an electrophilic aromatic substitution (EAS) mechanism, where the highly reactive nitronium ion (NO_2^+) acts as the electrophile.

Mechanism and Causality

The reaction is typically carried out using a mixture of concentrated nitric acid (HNO_3) and sulfuric acid (H_2SO_4). Sulfuric acid, being the stronger acid, protonates nitric acid, which then loses a molecule of water to generate the powerful electrophile, the nitronium ion.

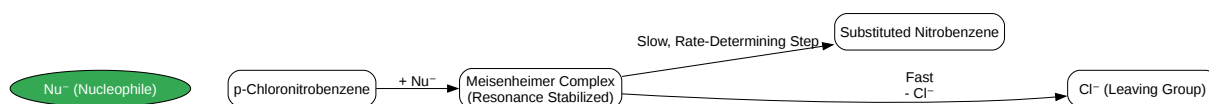
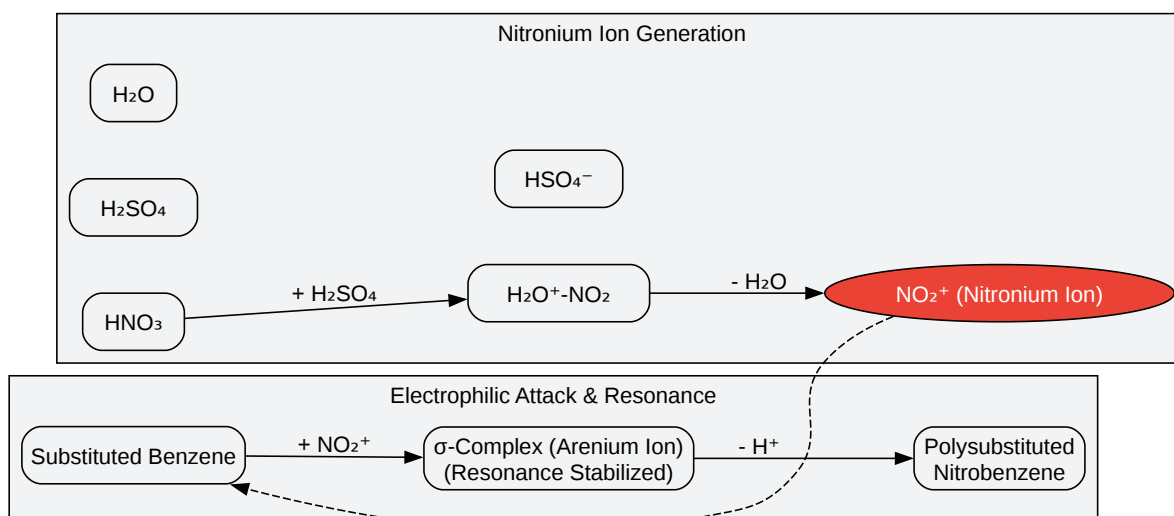
The regiochemical outcome of the reaction on an already substituted benzene ring is entirely dictated by the electronic properties of the existing substituent(s).^{[1][2]} This is the most critical factor in planning a synthesis using this route.

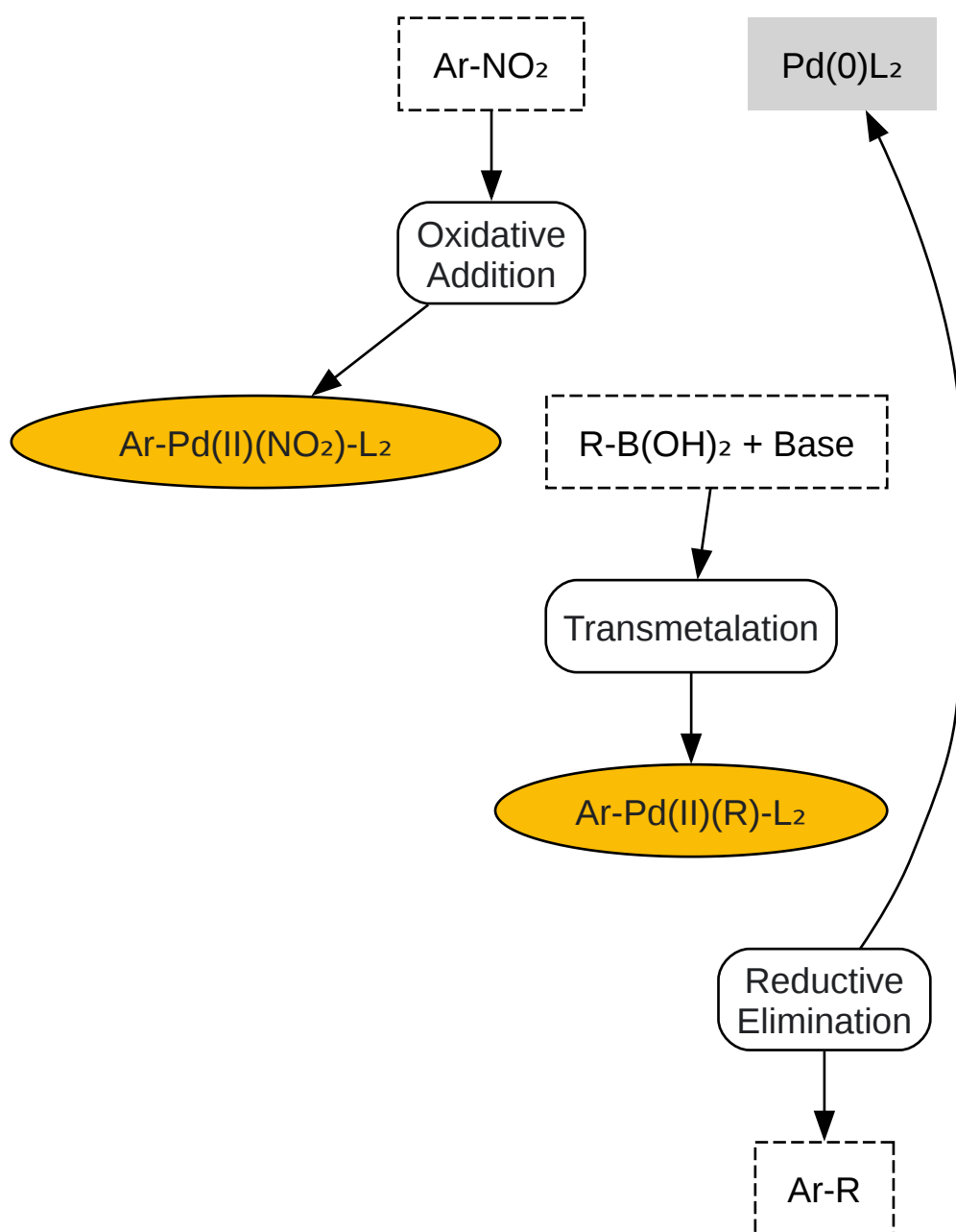
- Activating, Ortho/Para-Directing Groups: Substituents with lone pairs (e.g., -OH, -OR, -NH₂) or alkyl groups (-R) donate electron density to the ring, making it more nucleophilic and thus more reactive towards electrophiles.^{[2][3]} They stabilize the carbocation intermediate (the

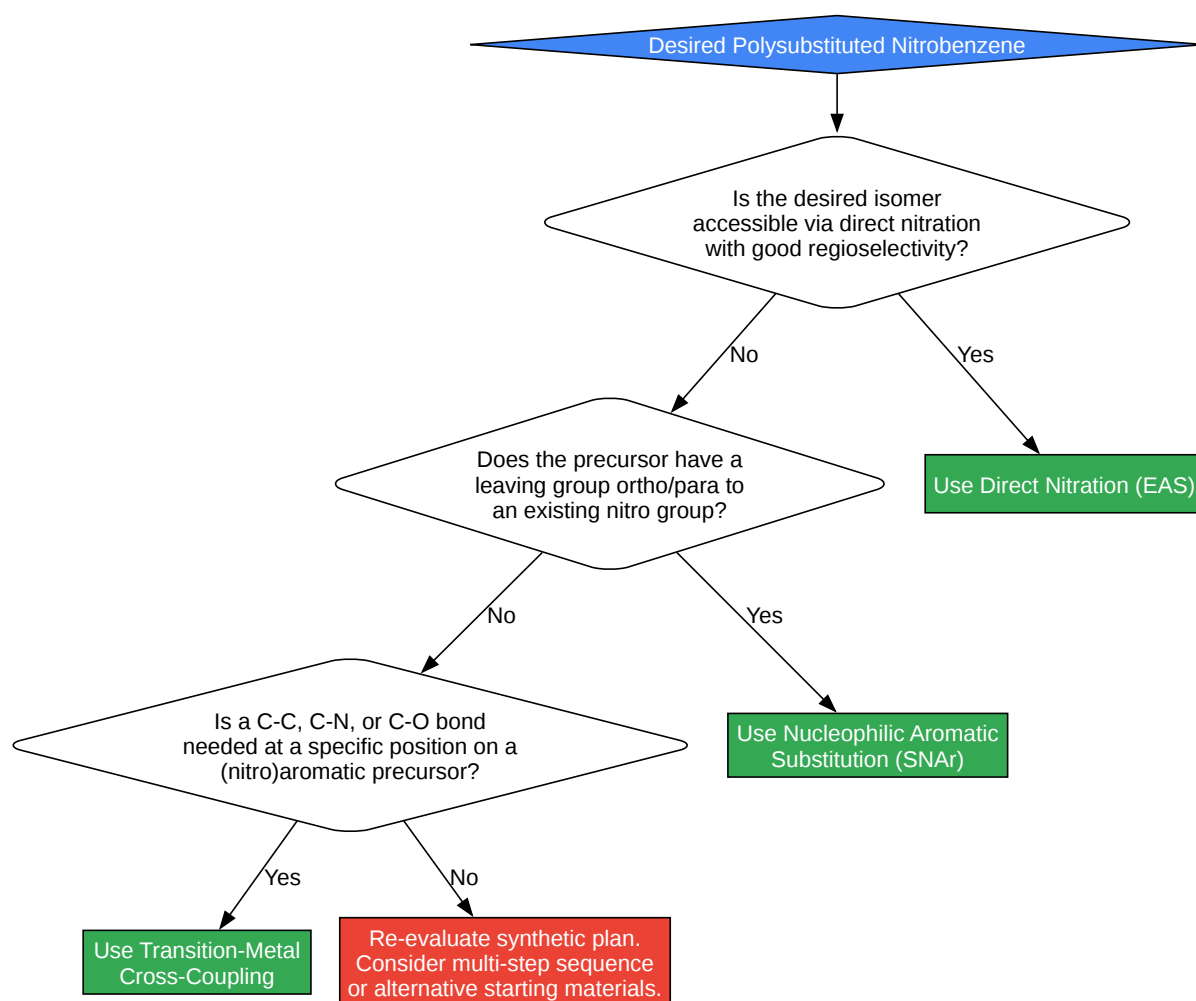
arenium ion or σ -complex) formed during the attack, particularly when the attack occurs at the ortho and para positions. This stabilization leads to the preferential formation of ortho- and para-substituted products.^[3]

- **Deactivating, Meta-Directing Groups:** Electron-withdrawing groups (e.g., $-\text{NO}_2$, $-\text{CN}$, $-\text{SO}_3\text{H}$, $-\text{COR}$) pull electron density from the ring, making it less reactive.^{[1][2]} While all positions are deactivated, the ortho and para positions are the most deactivated due to resonance effects placing adjacent positive charges in the intermediate.^[2] Consequently, the electrophilic attack occurs preferentially at the relatively less deactivated meta position.^{[2][4]}
- **Deactivating, Ortho/Para-Directing Groups (Halogens):** Halogens ($-\text{F}$, $-\text{Cl}$, $-\text{Br}$, $-\text{I}$) present a unique case. They are deactivating due to their inductive electron withdrawal but are ortho/para-directing because their lone pairs can stabilize the arenium ion through resonance.

Diagram of Electrophilic Nitration Mechanism







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